

The Elucidation of 2-Bromo-4,4-dimethylcyclohexanone: A Technical Overview

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Compound of Interest

Compound Name: 2-Bromo-4,4-dimethylcyclohexanone

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Bromo-4,4-dimethylcyclohexanone**, a halogenated cyclic ketone of interest in synthetic organic chemistry. While a definitive single-crystal X-ray diffraction study detailing its three-dimensional structure is not publicly available, this document consolidates the known chemical and physical properties of the compound. Furthermore, it outlines established experimental protocols for the synthesis of α -bromo ketones and the subsequent crystallization techniques required for structural elucidation. This guide is intended to serve as a foundational resource for researchers engaged in the synthesis, characterization, and potential applications of this and related molecules.

Introduction

2-Bromo-4,4-dimethylcyclohexanone is a derivative of cyclohexanone featuring a bromine atom at the α -position to the carbonyl group and two methyl groups at the C4 position. Halogenated ketones are versatile intermediates in organic synthesis, serving as precursors for a variety of molecular scaffolds. The stereochemistry and conformational analysis of such cyclic systems are of significant interest as they influence reactivity and potential biological activity. A detailed understanding of the crystal structure provides invaluable insights into bond

lengths, bond angles, and intermolecular interactions, which are crucial for computational modeling and rational drug design.

Despite extensive searches of chemical and crystallographic databases, the specific crystal structure of **2-Bromo-4,4-dimethylcyclohexanone** has not been reported in the public domain. However, based on spectroscopic data and the analysis of related compounds, its key structural features can be inferred.

Chemical and Physical Properties

A summary of the known properties of **2-Bromo-4,4-dimethylcyclohexanone** is presented in Table 1. This data is essential for its handling, characterization, and use in chemical reactions.

Property	Value	Reference
CAS Number	75620-63-2	[1]
Molecular Formula	C ₈ H ₁₃ BrO	[1]
Molecular Weight	205.095 g/mol	[1]
Canonical SMILES	<chem>CC1(CCC(=O)C(C1)Br)C</chem>	[1]
InChI Key	RDUXIRQZBLFPOW-UHFFFAOYSA-N	[1]
Physical Description	Not explicitly stated; likely a solid or oil	
Solubility	Expected to be soluble in organic solvents	

Experimental Protocols

The following sections detail generalized yet comprehensive procedures for the synthesis of **2-Bromo-4,4-dimethylcyclohexanone** and the subsequent steps for obtaining single crystals suitable for X-ray diffraction.

Synthesis of 2-Bromo-4,4-dimethylcyclohexanone

The synthesis of **2-Bromo-4,4-dimethylcyclohexanone** is typically achieved through the α -bromination of the parent ketone, 4,4-dimethylcyclohexanone. A common and effective method involves the use of a brominating agent such as N-bromosuccinimide (NBS) or elemental bromine in a suitable solvent.

Materials:

- 4,4-dimethylcyclohexanone
- N-Bromosuccinimide (NBS) or Bromine (Br_2)
- Carbon tetrachloride (CCl_4) or Acetic Acid
- Radical initiator (e.g., AIBN) or Acid catalyst (e.g., HBr)
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., dichloromethane or diethyl ether)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4,4-dimethylcyclohexanone (1.0 equivalent) in a suitable solvent like carbon tetrachloride.
- **Addition of Brominating Agent:** Add N-bromosuccinimide (1.05 equivalents) and a catalytic amount of a radical initiator such as AIBN.
- **Reaction Progression:** Heat the mixture to reflux and monitor the reaction's progress using thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Once the starting material is consumed, cool the reaction mixture to room temperature. Filter to remove the succinimide byproduct.

- **Extraction and Washing:** Transfer the filtrate to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution to neutralize any acid, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel or by crystallization.

Crystallization for X-ray Diffraction

Obtaining high-quality single crystals is a critical step for X-ray crystallographic analysis. The following are common techniques that can be employed.

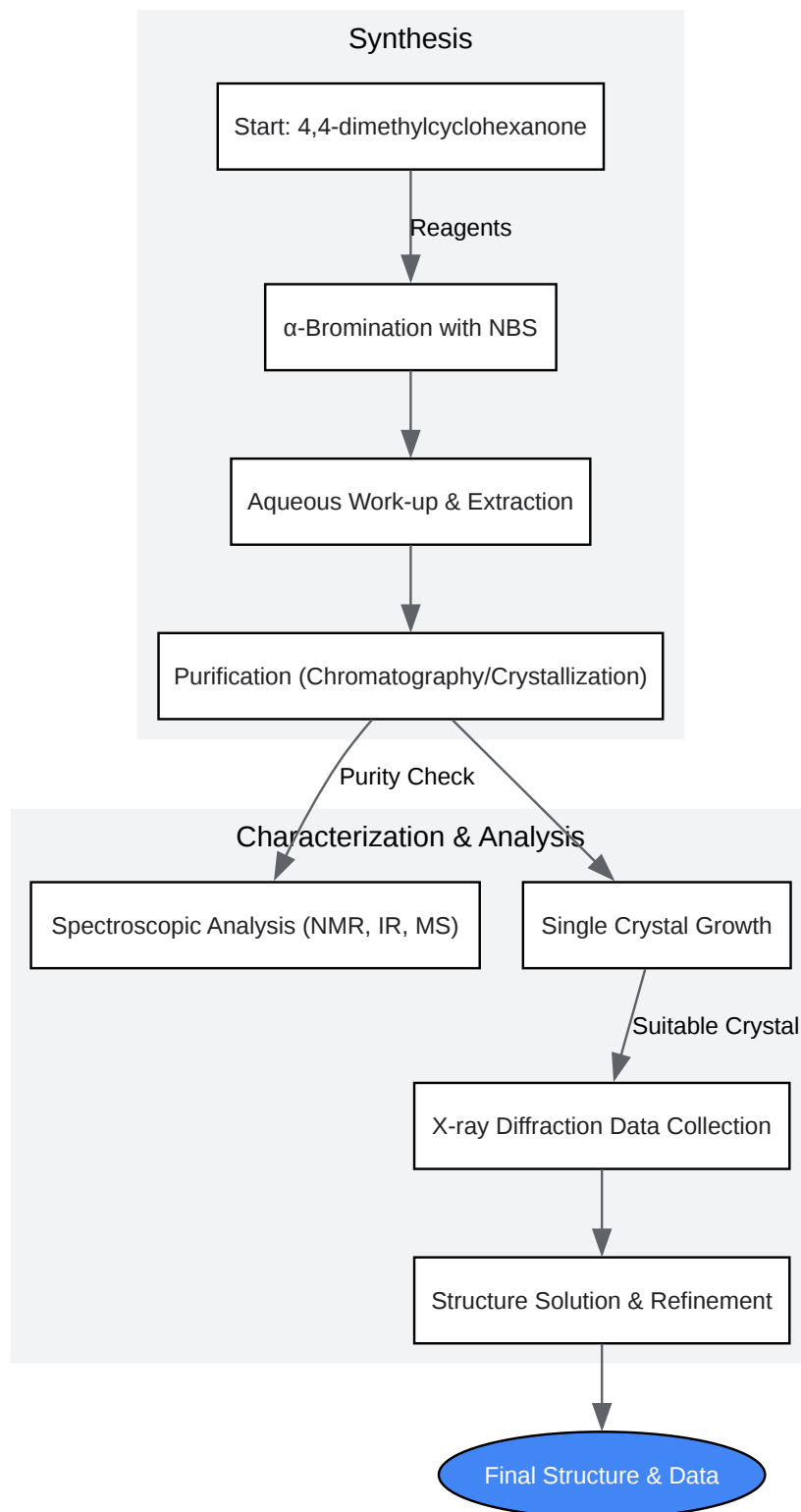
Methods:

- **Slow Evaporation:** Dissolve the purified **2-Bromo-4,4-dimethylcyclohexanone** in a suitable solvent or a mixture of solvents (e.g., hexane/ethyl acetate). Loosely cap the vial and allow the solvent to evaporate slowly over several days.
- **Vapor Diffusion:** Place a concentrated solution of the compound in a small open vial. Place this vial inside a larger sealed container that contains a more volatile solvent in which the compound is less soluble (the "anti-solvent"). The anti-solvent vapor will slowly diffuse into the compound's solution, reducing its solubility and promoting crystal growth.
- **Slow Cooling:** Prepare a saturated solution of the compound in a suitable solvent at an elevated temperature. Slowly cool the solution to room temperature, and then transfer it to a refrigerator or freezer to induce crystallization.

Visualizations

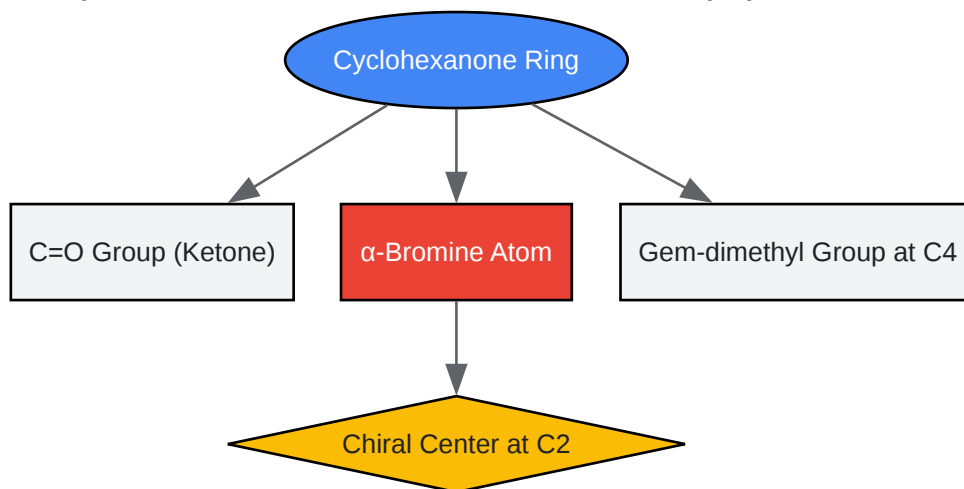
The following diagrams illustrate the logical workflow for the synthesis and structural elucidation of **2-Bromo-4,4-dimethylcyclohexanone**, as well as a representation of its key structural features.

Experimental Workflow for 2-Bromo-4,4-dimethylcyclohexanone

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Caption: A logical workflow for the synthesis and structural analysis.

Key Structural Features of 2-Bromo-4,4-dimethylcyclohexanone



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Caption: Key functional groups and structural characteristics.

Conclusion

While the definitive crystal structure of **2-Bromo-4,4-dimethylcyclohexanone** remains to be determined and published, this guide consolidates the available chemical information and provides robust, generalized protocols for its synthesis and crystallization. The elucidation of its three-dimensional structure through single-crystal X-ray diffraction would be a valuable contribution to the field, providing precise data on its conformational preferences and intermolecular interactions. Such information would be highly beneficial for researchers in synthetic chemistry, materials science, and drug discovery. The experimental workflows and structural diagrams presented herein offer a solid foundation for future investigations into this and related halogenated cyclic ketones.

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References

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- To cite this document: BenchChem. [The Elucidation of 2-Bromo-4,4-dimethylcyclohexanone: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8638299#crystal-structure-of-2-bromo-4-4-dimethylcyclohexanone]

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